

Application Notes and Protocols for p62-ZZ Ligand 1 in Mitophagy Induction

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Compound of Interest

Compound Name: p62-ZZ ligand 1

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Introduction

p62/SQSTM1 is a multifunctional protein that plays a crucial role in selective autophagy, a cellular process responsible for the degradation of specific cytoplasmic components, including damaged mitochondria (mitophagy). The ZZ-type zinc finger domain of p62 is a key interaction hub that recognizes various binding partners, thereby linking cargo to the autophagic machinery. Small molecule ligands targeting the p62-ZZ domain have emerged as powerful tools to modulate p62-dependent autophagy and study its role in cellular homeostasis and disease. This document provides detailed application notes and protocols for the use of a generic "**p62-ZZ Ligand 1**" for the induction and study of mitophagy. The information is based on published data for known p62-ZZ ligands such as YTK-2205, XIE62-1004, and ATB1021.

Mechanism of Action

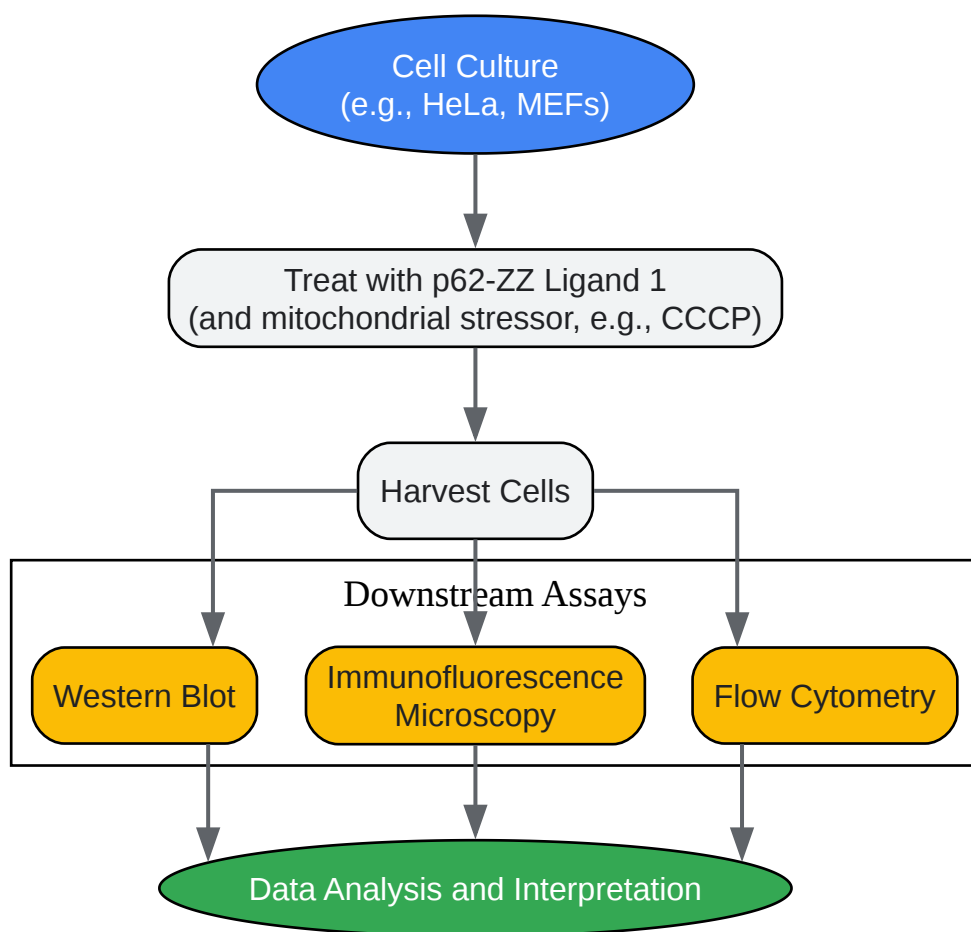
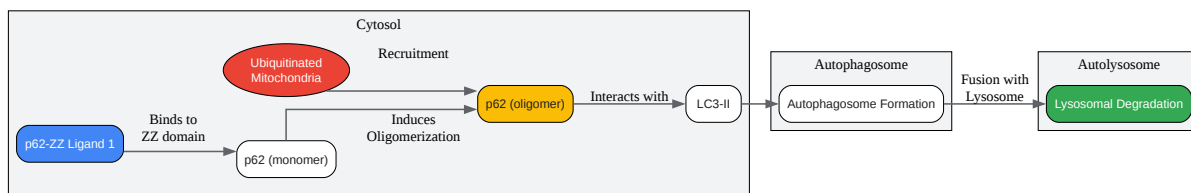
p62-ZZ Ligand 1 acts as a chemical inducer of p62-mediated selective autophagy. The binding of the ligand to the ZZ domain of p62 is thought to induce a conformational change that promotes the self-oligomerization of p62.^[1] This oligomerization is a critical step for the efficient recognition and engulfment of ubiquitinated cargo, such as damaged mitochondria, into autophagosomes. The p62 oligomers then interact with LC3 (Microtubule-associated protein 1A/1B-light chain 3) on the autophagosome membrane, thereby tethering the cargo for subsequent lysosomal degradation.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for commercially available p62-ZZ ligands used in mitophagy and autophagy studies. This information can serve as a starting point for optimizing the use of a novel **p62-ZZ Ligand 1**.

Ligand Name	Application	Organism/Cell Type	Concentration/Dosage	Treatment Duration	Reference
YTK-2205	In vivo hepatotoxicity model	C57/BL6 mice	20 mg/kg (i.p. injection)	Daily for 6 days	[2] [3]
YTK-2205	In vitro xenophagy	Bone marrow-derived macrophages (BMDMs)	5-10 μ M	6 hours	[3]
XIE62-1004	In vitro p62 puncta formation	HeLa cells	2.5 μ M	1 hour	[4]
ATB1021	In vitro mitophagy induction	Peritoneal macrophages (PMs)	10 μ M	1 hour pre-treatment	[5]

Signaling Pathway Diagram



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References

- 1. merckmillipore.com [merckmillipore.com]
- 2. Mitophagy and endoplasmic reticulum-phagy accelerated by a p62 ZZ ligand alleviates paracetamol-induced hepatotoxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Chemical modulation of SQSTM1/p62-mediated xenophagy that targets a broad range of pathogenic bacteria - PMC [pmc.ncbi.nlm.nih.gov]
- 4. p62/SQSTM1/Sequestosome-1 is an N-recognin of the N-end rule pathway which modulates autophagosome biogenesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
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